

# Application Notes and Protocols: Utilizing Ethanolammonium Iodide as a Perovskite Precursor

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## Compound of Interest

Compound Name: *Ethanolammonium iodide*

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## Introduction: A New Cation for Enhanced Perovskite Formulations

Organic-inorganic hybrid perovskites have demonstrated remarkable potential in the field of optoelectronics, particularly in next-generation solar cells. The ability to tune their properties through compositional engineering is a key advantage. The "A" site cation in the  $ABX_3$  perovskite structure plays a crucial role in determining the structural stability and optoelectronic characteristics of the material. While methylammonium (MA) and formamidinium (FA) have been the most extensively studied organic cations, there is a growing interest in exploring novel cations to further enhance performance and stability.

This guide focuses on the application of **Ethanolammonium iodide** (EOAI), also known as **Monoethanolammonium iodide** (MEAI), as a precursor for the fabrication of hybrid perovskite thin films. The introduction of the hydroxyl group (-OH) on the ethylammonium backbone offers

unique opportunities to influence the perovskite's properties through hydrogen bonding and altered chemical interactions within the precursor solution and the final crystalline film. We will delve into the synthesis of mixed-cation perovskites incorporating MEAI, their resulting properties, and detailed protocols for their fabrication and characterization.

## Physicochemical Properties of Ethanolammonium Iodide (MEAI)

Understanding the fundamental properties of MEAI is crucial for its effective use as a perovskite precursor. Below is a summary of its key characteristics.

| Property            | Value/Description                             | Source              |
|---------------------|-----------------------------------------------|---------------------|
| Chemical Formula    | $\text{HOCH}_2\text{CH}_2\text{NH}_3\text{I}$ | <a href="#">[1]</a> |
| Synonyms            | Monoethanolammonium iodide (MEAI)             | <a href="#">[1]</a> |
| Cation Ionic Radius | ~0.24 nm                                      | <a href="#">[1]</a> |

The larger ionic radius of the monoethanolammonium ( $\text{MEA}^+$ ) cation, compared to the methylammonium ( $\text{MA}^+$ ) cation (0.18 nm), influences the Goldschmidt tolerance factor, which is a key indicator of the stability of the perovskite crystal structure. The substitution of  $\text{MA}^+$  with  $\text{MEA}^+$  can lead to an increase in the lattice parameters of the resulting perovskite.[\[1\]](#)

## Synthesis and Application of MEAI-Containing Perovskites

The incorporation of MEAI into perovskite films is typically achieved by creating mixed-cation formulations, most commonly with methylammonium iodide (MAI). This approach allows for the fine-tuning of the perovskite's bandgap and can lead to improved film morphology and device stability.

## Protocol 1: Synthesis of Monoethanolammonium Iodide (MEAI)

This protocol outlines the synthesis of MEAI through a neutralization reaction.

#### Materials:

- Monoethanolamine ( $\text{HOCH}_2\text{CH}_2\text{NH}_2$ )
- Hydroiodic acid (HI)
- Anhydrous diethyl ether
- Ethanol
- Round-bottom flask
- Magnetic stirrer and stir bar
- Ice bath
- Rotary evaporator

#### Procedure:

- In a round-bottom flask, dissolve a known molar amount of monoethanolamine in ethanol.
- Place the flask in an ice bath and begin stirring.
- Slowly add an equimolar amount of hydroiodic acid dropwise to the stirred solution. The reaction is exothermic, so maintain a low temperature.
- Continue stirring in the ice bath for 2 hours after the addition is complete.
- Remove the flask from the ice bath and allow it to warm to room temperature, continuing to stir for another 2 hours.
- Use a rotary evaporator to remove the ethanol and water, which will yield a white or off-white solid.
- Wash the resulting solid with anhydrous diethyl ether to remove any unreacted starting materials.

- Dry the purified MEAI powder under vacuum.

## Protocol 2: Preparation of a Mixed-Cation (MA/MEA) Perovskite Precursor Solution

This protocol details the preparation of a precursor solution for the deposition of a  $(\text{MA})_x(\text{MEA})_{1-x}\text{PbI}_3$  perovskite film.

Materials:

- Methylammonium iodide (MAI)
- Monoethanolammonium iodide (MEAI)
- Lead(II) iodide ( $\text{PbI}_2$ )
- N,N-Dimethylformamide (DMF)
- Dimethyl sulfoxide (DMSO)
- Vials
- Magnetic stirrer and stir bar
- Hot plate

Procedure:

- Prepare separate stock solutions of MAI- $\text{PbI}_2$  and MEAI- $\text{PbI}_2$ .
  - For the MAI- $\text{PbI}_2$  solution, dissolve equimolar amounts of MAI and  $\text{PbI}_2$  in a 4:1 (v/v) mixture of DMF and DMSO.
  - For the MEAI- $\text{PbI}_2$  solution, dissolve equimolar amounts of MEAI and  $\text{PbI}_2$  in a 4:1 (v/v) mixture of DMF and DMSO.
- Stir both solutions at 60°C until the precursors are fully dissolved.[\[1\]](#)

- To create a mixed-cation precursor solution with a specific ratio (e.g.,  $\text{MA}_{0.5}\text{MEA}_{0.5}\text{PbI}_3$ ), mix the MAI-PbI<sub>2</sub> and MEAI-PbI<sub>2</sub> stock solutions in the desired molar ratio (e.g., a 1:1 volume ratio for a 0.5:0.5 composition).<sup>[1]</sup>
- Stir the final mixed-cation precursor solution at 60°C for at least 2 hours before use to ensure homogeneity.

## Protocol 3: Fabrication of a Mixed-Cation Perovskite Thin Film

This protocol describes the deposition of the mixed-cation perovskite film onto a substrate using a one-step spin-coating method.

Materials:

- Substrates (e.g., FTO glass with an electron transport layer)
- Mixed-cation perovskite precursor solution
- Spin coater
- Hot plate
- Nitrogen or argon-filled glovebox (recommended)

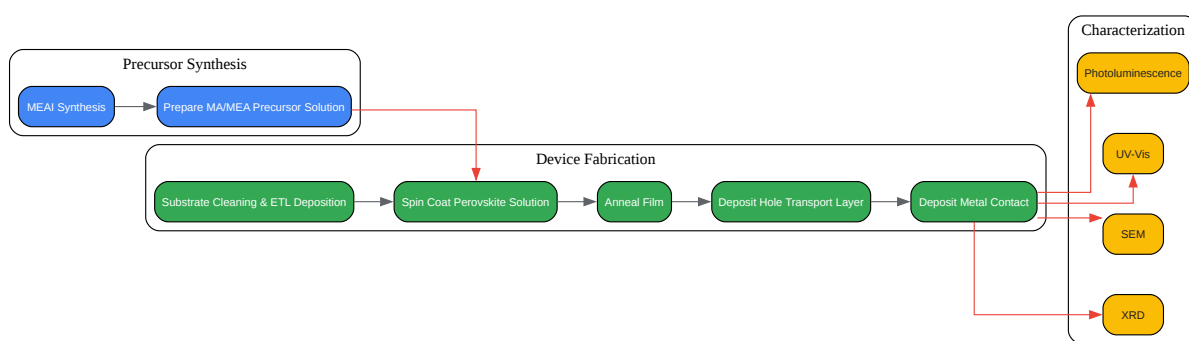
Procedure:

- Pre-clean the substrates using a standard procedure (e.g., sonication in detergent, deionized water, acetone, and isopropanol).
- Transfer the cleaned substrates and the precursor solution into a nitrogen-filled glovebox.
- Place a substrate onto the spin coater chuck.
- Dispense a sufficient amount of the mixed-cation perovskite precursor solution onto the substrate to cover the surface.
- Spin coat the substrate. A typical two-step program is:

- 1000 rpm for 10 seconds (to spread the solution)
- 4000-6000 rpm for 30-45 seconds (to form a uniform film)
- During the high-speed step, an anti-solvent (e.g., chlorobenzene) can be dripped onto the spinning substrate to induce rapid crystallization. However, for some MEAI-containing perovskites, a uniform film can be achieved without an anti-solvent.<sup>[1]</sup>
- Transfer the coated substrate to a hotplate and anneal at 100°C for 10-15 minutes. This step removes residual solvent and promotes crystallization.
- Allow the film to cool to room temperature before proceeding with the deposition of subsequent layers (e.g., hole transport layer and metal contact).

## Experimental Workflow Visualization

The following diagram illustrates the key steps in the fabrication of a mixed-cation perovskite solar cell using **Ethanolammonium iodide**.



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Caption: Workflow for the synthesis and fabrication of MEAI-containing perovskite solar cells.

## Impact of Ethanolammonium Iodide on Perovskite Properties

The incorporation of MEAI into perovskite formulations has several notable effects on the resulting film and device characteristics:

- **Crystal Structure and Bandgap:** The substitution of the smaller MA<sup>+</sup> cation with the larger MEA<sup>+</sup> cation leads to an increase in the lattice parameters of the perovskite crystal.<sup>[1]</sup> This, in turn, results in an increase in the bandgap energy. For instance, a mixed-cation perovskite MA<sub>0.5</sub>MEA<sub>0.5</sub>PbI<sub>3</sub> has a bandgap of approximately 1.7 eV, which is higher than that of pure MAPbI<sub>3</sub>. This tunability of the bandgap makes MEAI-containing perovskites promising for applications in tandem solar cells.<sup>[1]</sup>
- **Film Morphology:** Perovskite films fabricated with MEAI, such as MA<sub>0.5</sub>MEA<sub>0.5</sub>PbI<sub>3</sub> and MA<sub>0.25</sub>MEA<sub>0.75</sub>PbI<sub>3</sub>, have been shown to form homogeneous and continuous polycrystalline layers when spin-coated from a DMF:DMSO solution.<sup>[1]</sup> The presence of MEAI in the precursor solution significantly influences the morphology of the polycrystalline layers, and under optimized conditions, films without dendritic structures or pinholes can be achieved.<sup>[1]</sup>
- **Device Performance and Stability:** A key advantage of using MEAI is the observed reduction in the hysteresis of the current-voltage (I-V) characteristics of the resulting solar cells.<sup>[1]</sup> This suggests that the incorporation of the MEA<sup>+</sup> cation can help to suppress ion migration within the perovskite film, leading to improved device stability. All synthesized mixed-cation samples with MEAI have demonstrated photocurrent generation under visible light illumination.<sup>[1]</sup>

## Characterization of MEAI-Containing Perovskite Films

To evaluate the quality and properties of the fabricated perovskite films, a suite of characterization techniques should be employed:

- X-ray Diffraction (XRD): To confirm the formation of the perovskite crystal structure and to determine the lattice parameters. The successful incorporation of MEA<sup>+</sup> will be indicated by a shift in the diffraction peaks to lower angles, corresponding to a larger lattice spacing.
- Scanning Electron Microscopy (SEM): To visualize the surface morphology of the perovskite film, including grain size, uniformity, and the presence of any defects like pinholes.
- UV-Visible (UV-Vis) Spectroscopy: To determine the optical absorption properties of the film and to calculate the bandgap energy from the absorption onset.
- Photoluminescence (PL) Spectroscopy: To assess the electronic quality of the perovskite film. A higher PL intensity can indicate a lower density of non-radiative recombination centers.

## Troubleshooting Common Issues



| Issue                           | Potential Cause(s)                                                                       | Suggested Solution(s)                                                                                                                                |
|---------------------------------|------------------------------------------------------------------------------------------|------------------------------------------------------------------------------------------------------------------------------------------------------|
| Poor Film Coverage / Pinholes   | - Incorrect spin coating parameters- Non-optimal solvent system- Substrate contamination | - Optimize spin coating speed and duration.- Adjust the DMF:DMSO ratio or explore other solvent systems.- Ensure rigorous substrate cleaning.        |
| Low Crystallinity in XRD        | - Insufficient annealing time or temperature- High humidity during fabrication           | - Increase annealing time or temperature (e.g., 100-120°C for 10-20 min).- Fabricate films in a low-humidity environment (glovebox).                 |
| Inconsistent Device Performance | - Variations in precursor solution stoichiometry- Inconsistent film thickness            | - Precisely measure and control the molar ratios of precursors.- Ensure consistent dispensing of the precursor solution and spin coating parameters. |
| Significant I-V Hysteresis      | - Ion migration within the perovskite layer                                              | - While MEAI helps reduce hysteresis, further optimization of the MA:MEA ratio may be needed.- Consider interfacial passivation strategies.          |

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